

3-(butylthio)phenol safety data sheet SDS

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Compound of Interest

Compound Name: 3-(Butylsulfanyl)phenol

CAS No.: 756895-79-1

Cat. No.: B7974244

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This technical guide provides an in-depth safety and handling analysis of 3-(butylthio)phenol, structured for researchers and drug development professionals.^[1]

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Important Regulatory Note: As of 2026, 3-(butylthio)phenol is primarily a research-grade intermediate and may not have a widely published, harmonized GHS classification in public chemical inventories.^[1] The safety data below is derived using Read-Across Toxicology from structural analogs (e.g., 3-(methylthio)phenol, thiophenol) and Functional Group Analysis (FGA).^{[1][2]} Treat this compound with high precaution as a Toxic & Irritating Phenolic Sulfide.^{[1][2][3]}

PART 1: CHEMICAL IDENTIFICATION & SIGNIFICANCE^{[1][2]}

1.1 Product Identity

- Chemical Name: 3-(Butylthio)phenol^{[1][2]}

- Synonyms: m-(Butylthio)phenol; 3-n-butylthiophenol; 1-hydroxy-3-(butylthio)benzene.[1]
- CAS Number: Not widely listed (Analog 3-(methylthio)phenol is CAS 1073-29-6).[1][2]
- Molecular Formula:

[1][2]
- Molecular Weight: 182.28 g/mol [1][2]
- Structural Character: A bifunctional aromatic scaffold containing a phenolic hydroxyl group (hydrogen bond donor/acidic) and a meta-butylthio ether group (lipophilic/oxidizable).[1][2]

1.2 Research Context

In drug discovery, the 3-(butylthio)phenol motif is often utilized to modulate the lipophilicity (LogP) of a drug candidate without significantly altering its steric bulk compared to other alkyl chains.[1][2] The thioether linkage is metabolically active, capable of being oxidized to sulfoxides or sulfones by cytochrome P450 enzymes, which is a critical consideration in ADME (Absorption, Distribution, Metabolism, Excretion) profiling.[2]

PART 2: HAZARD IDENTIFICATION (GHS Classification)

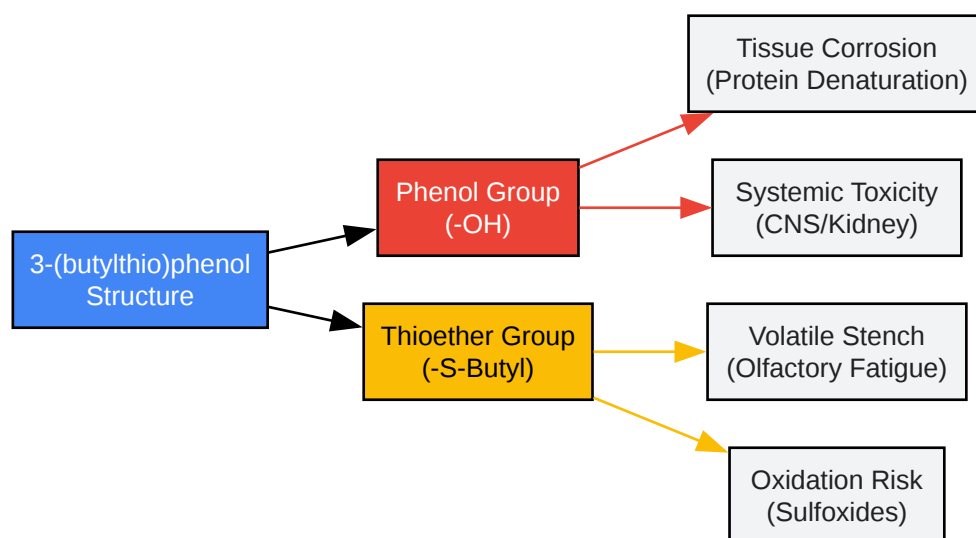
2.1 Classification Strategy (Read-Across)

Based on the toxicity profiles of phenol (systemic toxin, corrosive) and alkyl aryl sulfides (irritants, stench), the following GHS classifications are assigned for risk management:

Hazard Class	Category	Hazard Statement	Mechanistic Rationale
Acute Toxicity (Oral)	Cat 3	H301: Toxic if swallowed.[1][3]	Phenolic absorption leading to uncoupling of oxidative phosphorylation.[1][2]
Skin Corrosion/Irritation	Cat 1B	H314: Causes severe skin burns.[1][2][3]	Synergistic effect of acidic phenol and lipophilic butyl chain enhancing dermal penetration.[1][2]
Eye Damage	Cat 1	H318: Causes serious eye damage.[1][2]	Corrosive nature of the phenolic moiety.[1][2]
Sensitization (Skin)	Cat 1	H317: May cause allergic skin reaction.[1][2]	Common to organic sulfides and thiophenols.[1][2]
Aquatic Toxicity	Cat 2	H411: Toxic to aquatic life with long lasting effects.[1][2]	High LogP suggests bioaccumulation potential.[1][2]

2.2 Functional Group Hazard Analysis

The following diagram illustrates the causality between the chemical structure and the specific safety risks.



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Figure 1: Structural Hazard Analysis linking functional groups to specific safety risks.[1][2]

PART 3: HANDLING & STORAGE PROTOCOLS

3.1 Engineering Controls

- Enclosure: Handle exclusively within a certified chemical fume hood. The thioether moiety likely imparts a "garlic-like" or "burnt rubber" stench that can be detected at ppb levels.[1]
- Inert Atmosphere: Store and handle under Nitrogen or Argon.[1][2] The sulfur atom is susceptible to oxidation by atmospheric oxygen to form the sulfoxide (), which alters chemical potency.[1]

3.2 Personal Protective Equipment (PPE) Matrix

Body Part	PPE Recommendation	Rationale
Hands	Nitrile (Double Gloving) or Viton	Standard latex is permeable to lipophilic sulfides.[1][2] Double gloving prevents breakthrough of the phenol component.[1][2]
Respiratory	Full-face Respirator (ABEK Filter)	Required if fume hood containment is breached.[1][2] Phenol vapors are rapidly absorbed through mucous membranes.[1][2]
Eyes	Chemical Goggles + Face Shield	Safety glasses are insufficient against corrosive liquids that can cause permanent corneal opacity.[1][2]
Body	Tyvek® Lab Coat	Impervious apron required for synthesis scales >5g.[1][2]

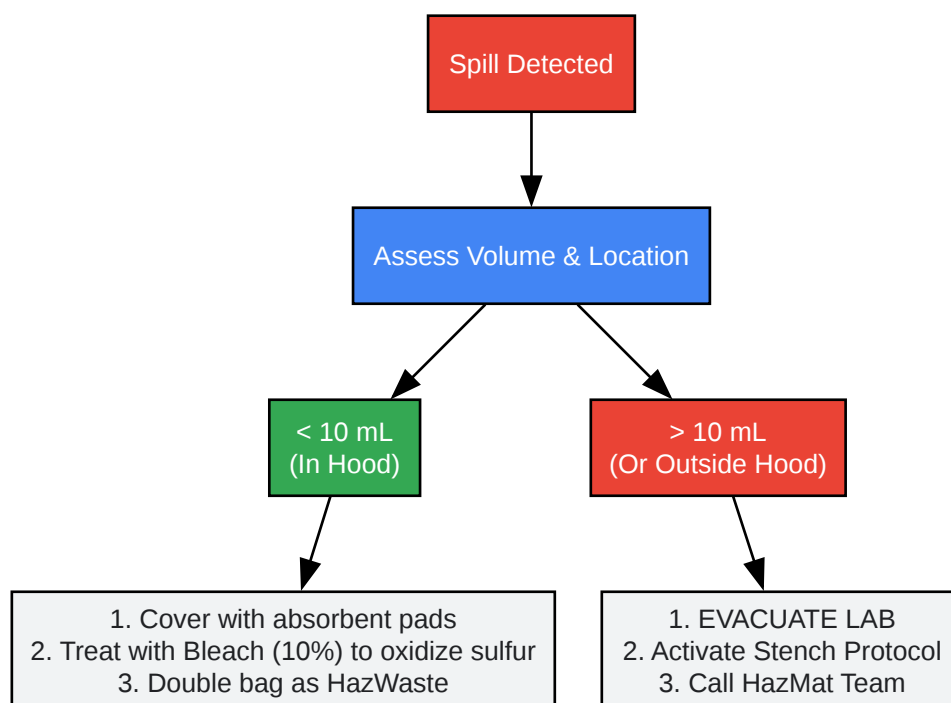
3.3 Storage Compatibility[1]

- Store at: 2–8°C (Refrigerated).
- Segregate from:
 - Oxidizing Agents: (e.g.,
, Nitric Acid) – Risk of exothermic sulfoxide/sulfone formation.[1][2]
 - Strong Bases: Forms phenolate salts, increasing water solubility but maintaining toxicity.[2]

PART 4: EMERGENCY RESPONSE (Self-Validating Protocols)

4.1 Spillage Response Workflow

The following decision tree guides the immediate response to a spill, prioritizing containment of the "stench" and corrosive hazard.



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Figure 2: Emergency Response Decision Tree. Note the use of Bleach (Hypochlorite) to chemically neutralize the sulfide odor.[1][2]

4.2 First Aid Measures

- Skin Contact (Critical):
 - Immediate Flush: Rinse with water for 15 minutes.[1][2]
 - PEG Wash: If available, swab the area with Polyethylene Glycol 300 or 400 (PEG).[1][2] Phenols are lipophilic; water alone often fails to remove them efficiently.[1][2] PEG acts as a solvent to extract phenol from the skin pores.[1][2]
- Eye Contact: Irrigate immediately for 30 minutes. Do not apply neutralizing agents.[1]
- Ingestion: Do NOT induce vomiting (corrosive risk). Administer 1-2 glasses of water if conscious.[1]

PART 5: PHYSICAL & CHEMICAL PROPERTIES

(Estimated)

Property	Value (Estimated/Analog)	Note
Physical State	Viscous Liquid or Low-Melting Solid	Analog 3-(methylthio)phenol is liquid.[1][2]
Boiling Point	~280–300°C	Higher than phenol (181°C) due to S-butyl mass.[1][2]
Solubility (Water)	Low (< 1 g/L)	Lipophilic butyl chain reduces water solubility.[1][2]
Solubility (Organic)	High	Soluble in DMSO, DCM, Methanol, Ethyl Acetate.[2]
pKa	~9.5–10.0	Similar to phenol; sulfur is weakly electron-donating.[1][2]
Odor	Characteristic Sulfide	"Garlic", "Cabbage", or "Burnt Rubber".[2]

PART 6: SYNTHESIS & REACTION SAFETY

For researchers synthesizing this compound:

Common Route: Reaction of 3-mercaptophenol with 1-bromobutane OR 3-bromophenol with butanethiol.[1] Safety Critical Control Point:

- Base Selection: Reactions often use

or

in DMF.[1][2]
- Exotherm: Alkylation of thiolates is exothermic.[1][2] Add alkyl halide dropwise at 0°C.
- Quenching: Quench reaction mixtures with dilute bleach (

) before rotary evaporation to prevent contaminating the rotovap and lab atmosphere with sulfide stench.[1][2]

References

- PubChem.3-(Methylthio)phenol Compound Summary. National Center for Biotechnology Information.[1][2] Available at: [\[Link\]](#)
- ECHA (European Chemicals Agency).Registration Dossier - Phenol.[1][2] (Used for systemic toxicity read-across).[1][2] Available at: [\[Link\]](#)

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